

arsenic pentasulfide synthesis preparation methods

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Compound Focus: Arsenic pentasulfide

CAS No.: 1303-34-0

Cat. No.: S613335

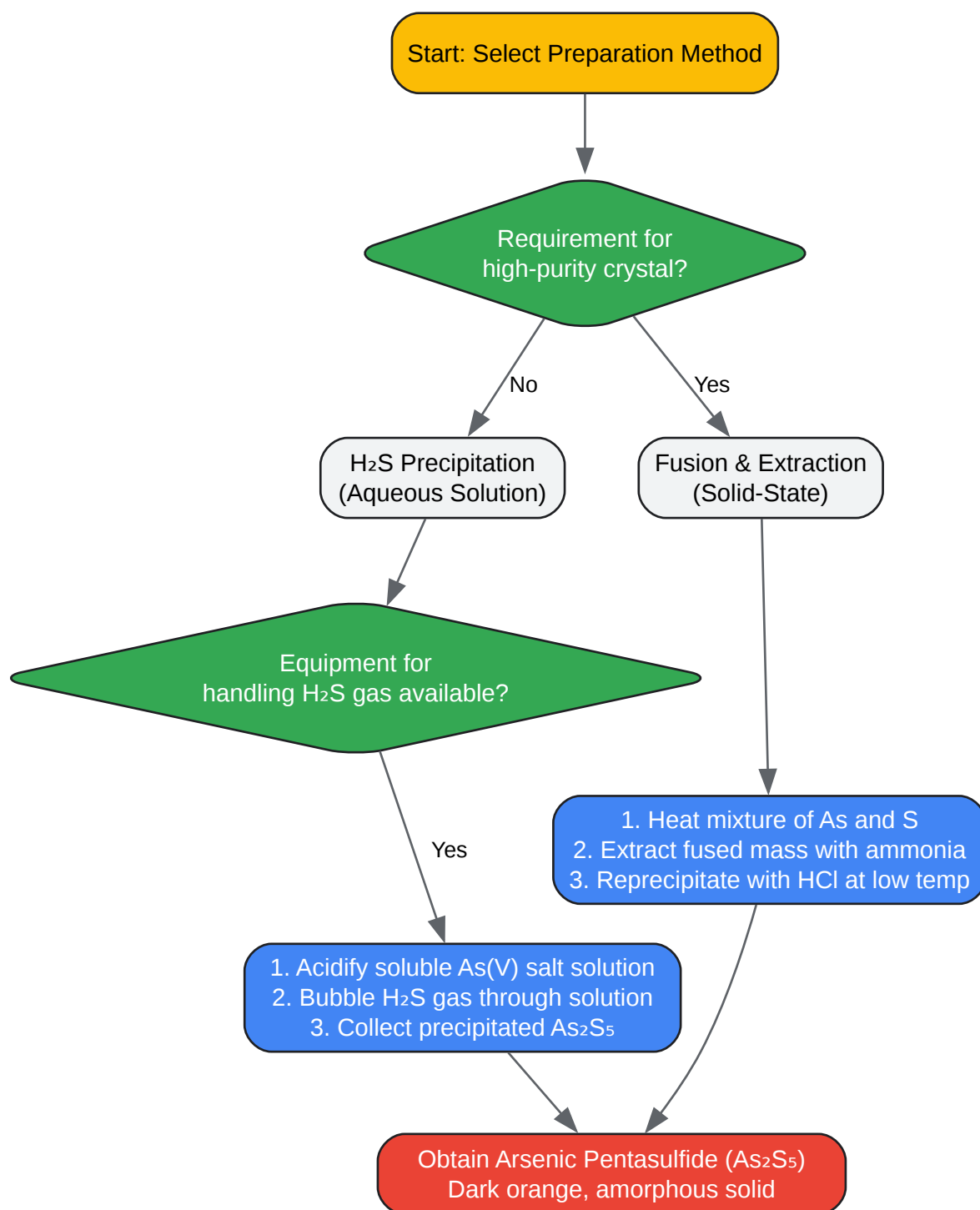
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Synthesis and Preparation Methods

Arsenic pentasulfide can be prepared through several established laboratory methods. The following table summarizes the two primary synthesis protocols:

Method	Key Reactants	Process Conditions	Key Steps & Notes
Hydrogen Sulfide Precipitation [1] [2] [3]	Soluble As(V) salt (e.g., Arsenic acid, H_3AsO_4), H_2S gas, Hydrochloric acid (HCl) [3].	Acidic aqueous solution [1].	Precipitation from acidic solution of soluble As(V) salts with H_2S [1]. Stoichiometry: $2 H_3AsO_4 + 5 H_2S \rightarrow As_2S_5 + 8 H_2O$ [3].
Fusion and Extraction [1]	Elemental Arsenic (As) and Sulfur (S).	Heating to fuse elements, then liquid-phase extraction with ammonia and HCl [1].	1. Heat As and S to form a fused mass. 2. Extract with ammonia solution. 3. Reprecipitate As_2S_5 at low temperature with HCl [1].

The experimental workflow for choosing between these methods can be visualized as follows:



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Decision workflow for As_2S_5 synthesis

Physicochemical Properties and Identification

The key characteristics and identifiers of **arsenic pentasulfide** are consolidated in the table below:

Property	Value / Description
CAS Registry Number	1303-34-0 [1] [4] [2]
Molecular Formula & Weight	As ₂ S ₅ ; 310.17 g·mol ⁻¹ [4] [2] [5]
Appearance	Vivid, dark orange or brownish-yellow, opaque, amorphous solid [1] [2] [5]
Melting & Boiling Point	Melts >300 °C; Decomposes at ~500 °C [1] [5]
Solubility	Insoluble in water (0.014 g·dm ⁻³ at 0°C) [1]; soluble in alkaline solutions and alkali sulfides [2]
IUPAC & Other Names	Arsenic pentasulfide, Arsenic(V) sulfide, Diarsenic pentasulfide [1] [6] [5]

Safety and Handling Information

Arsenic pentasulfide is a dangerous substance and requires strict safety protocols:

- **Hazard Statements:** **H301** (Toxic if swallowed), **H331** (Toxic if inhaled), **H410** (Very toxic to aquatic life with long-lasting effects) [1] [4].
- **Safety Precautions:** Use personal protective equipment (PPE). Avoid breathing dust. Do not allow release into the environment [1] [4].
- **Transport Classification:** UN 1557, Packing Group III [4].

Key Chemical Reactions

Arsenic pentasulfide undergoes several important chemical transformations [1]:

- **Hydrolysis:** Decomposes in boiling water: $\text{As}_2\text{S}_5 + 6 \text{H}_2\text{O} \rightarrow 2 \text{H}_3\text{AsO}_3 + 2 \text{S} + 3 \text{H}_2\text{S}$
- **Reaction with Alkali Sulfides:** Forms thioarsenate anion in alkali metal sulfide solutions: $[\text{AsS}_4]^{3-}$
- **Oxidation:** Decomposes oxidatively in air at elevated temperatures, producing variable arsenic oxides.

Research Context and Alternative Methods

- **Primary Use:** Mainly used as a pigment and chemical intermediate, with significant interest in academic laboratories [1].
- **Industrial Relevance in Arsenic Removal:** Recent research explores using **phosphorus pentasulfide (P₂S₅)** for arsenic removal from acidic industrial wastewater [7]. This method avoids introducing new metal cations and allows H₂S to hydrolyze slowly, reacting with arsenic to form precipitates like **arsenic pentasulfide** [7]. **Ultrasound** can enhance this process by accelerating hydrolysis and precipitation through cavitation effects [7].

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